

A Comprehensive Technical Guide to the Solubility of Bromodiiodomethane in Common Organic Solvents

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Compound of Interest

Compound Name: **Bromodiiodomethane**

Cat. No.: **B041894**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility characteristics of **bromodiiodomethane** (CHBrI_2), a trihalomethane compound of interest in various chemical and pharmaceutical applications. Due to the limited availability of specific quantitative solubility data for **bromodiiodomethane** in public literature, this document focuses on presenting the available qualitative data. To offer a broader context for researchers, this guide also includes quantitative solubility data for the related trihalomethanes, bromodichloromethane and bromoform.

Furthermore, this guide furnishes detailed experimental protocols for determining the solubility of haloalkanes, which can be readily adapted for **bromodiiodomethane**. A logical workflow for these experimental procedures is also provided in a visual format to aid in laboratory application.

Data Presentation: Solubility of Bromodiiodomethane and Related Compounds

The solubility of a compound is a critical parameter in process development, enabling informed decisions on solvent selection for synthesis, purification, and formulation. The following tables summarize the available solubility data for **bromodiiodomethane** and provide quantitative data for analogous compounds for comparative purposes.

Table 1: Qualitative Solubility of **Bromodiiodomethane** in Common Organic Solvents

Solvent	Chemical Formula	Solubility Profile
Ethanol	C ₂ H ₅ OH	Highly Soluble
Chloroform	CHCl ₃	Soluble
Ethyl Acetate	C ₄ H ₈ O ₂	Slightly Soluble
Various Organic Solvents	-	Highly Soluble

Note: The information in Table 1 is based on qualitative descriptions found in chemical literature. Precise quantitative data (e.g., in g/100 mL or mol/L) for **bromodiiodomethane** is not readily available.

Table 2: Quantitative Solubility of Bromodichloromethane and Bromoform in Common Organic Solvents

Solvent	Chemical Formula	Solute	Solubility	Temperature (°C)
Ethanol	C ₂ H ₅ OH	Bromodichloromethane	Very Soluble	Not Specified
Ethanol	C ₂ H ₅ OH	Bromoform	Miscible[1]	Not Specified
Acetone	C ₃ H ₆ O	Bromodichloromethane	Very Soluble[2]	Not Specified
Acetone	C ₃ H ₆ O	Bromoform	Miscible[3]	Not Specified
Benzene	C ₆ H ₆	Bromodichloromethane	Very Soluble[2]	Not Specified
Benzene	C ₆ H ₆	Bromoform	Miscible[3]	Not Specified
Chloroform	CHCl ₃	Bromodichloromethane	Miscible[4]	Not Specified
Chloroform	CHCl ₃	Bromoform	Miscible[5]	Not Specified
Diethyl Ether	(C ₂ H ₅) ₂ O	Bromodichloromethane	Very Soluble	Not Specified
Diethyl Ether	(C ₂ H ₅) ₂ O	Bromoform	Miscible[3]	Not Specified
Carbon Tetrachloride	CCl ₄	Bromodichloromethane	Slightly Soluble[4]	Not Specified

Disclaimer: The data in Table 2 is provided for comparative purposes to give researchers an indication of the expected solubility behavior of a trihalomethane. These values should not be used as a direct substitute for experimentally determined solubility data for **bromodiiodomethane**.

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data for **bromodiiodomethane**, the following experimental protocols are recommended. These methods are widely accepted for determining the solubility of solid and liquid organic compounds in various solvents.

Isothermal Shake-Flask Method (The Gold Standard)

This method is considered the most reliable for determining thermodynamic solubility.

Objective: To determine the equilibrium concentration of **bromodiiodomethane** in a specific solvent at a constant temperature.

Materials:

- **Bromodiiodomethane** (solute)
- Selected organic solvent
- Thermostatically controlled shaker or water bath
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 µm PTFE)
- Analytical instrument for quantification (e.g., HPLC, GC, or UV-Vis spectrophotometer)

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **bromodiiodomethane** to a known volume of the selected solvent in a sealed container (e.g., a screw-cap vial or flask). The presence of undissolved solute is essential to ensure saturation.
 - Place the container in a thermostatically controlled shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period to reach equilibrium. A minimum of 24 to 48 hours is typically recommended, with periodic sampling to confirm that the concentration has reached a plateau.
- Sample Withdrawal and Preparation:

- Once equilibrium is reached, cease agitation and allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed.
- Immediately filter the withdrawn sample through a syringe filter to remove any suspended microparticles.
- Dilute the filtered sample with a known volume of the solvent to a concentration that falls within the linear range of the analytical method.

- Quantitative Analysis:
 - Analyze the diluted sample using a pre-validated analytical method (e.g., HPLC, GC, or UV-Vis spectrophotometry) to determine the concentration of **bromodiiodomethane**.
 - Prepare a calibration curve using standard solutions of **bromodiiodomethane** of known concentrations.
 - Calculate the concentration of the original saturated solution by applying the dilution factor.

Data Expression:

- Solubility is typically expressed in units of g/100 mL, mg/mL, or mol/L.

Gravimetric Method

This is a simpler, though potentially less precise, method suitable for non-volatile solutes.

Objective: To determine the mass of **bromodiiodomethane** dissolved in a known mass of solvent.

Materials:

- **Bromodiiodomethane**
- Selected organic solvent
- Thermostatically controlled environment

- Analytical balance
- Evaporating dish
- Filtration apparatus

Procedure:

- Preparation of a Saturated Solution:
 - Prepare a saturated solution as described in the Isothermal Shake-Flask Method (Step 1).
- Sample Analysis:
 - Accurately weigh a clean, dry evaporating dish.
 - Withdraw a known mass of the clear, saturated supernatant and transfer it to the pre-weighed evaporating dish.
 - Carefully evaporate the solvent under controlled conditions (e.g., in a fume hood or under gentle heat) until the solute is completely dry.
 - Cool the evaporating dish to room temperature in a desiccator and weigh it again.
 - The difference in mass corresponds to the mass of the dissolved **bromodiiodomethane**.

Calculation:

- Solubility (g/100 g solvent) = (mass of solute / mass of solvent) x 100

Mandatory Visualization

Experimental Workflow for Solubility Determination

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Caption: A generalized workflow for the experimental determination of solubility.

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References

- 1. Bromoform - Wikipedia [en.wikipedia.org]
- 2. Table 4-2, Physical and Chemical Properties of Bromodichloromethane - Toxicological Profile for Bromodichloromethane - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. atamankimya.com [atamankimya.com]
- 4. Bromodichloromethane | CHBrCl₂ | CID 6359 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. solubilityofthings.com [solubilityofthings.com]
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